

Verhoeff-Van Gieson staining protocol for elastic fibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Elatin*

Cat. No.: *B1221867*

[Get Quote](#)

Anwendungshinweise und Protokolle: Verhoeff-Van Gieson (VVG)-Färbung für elastische Fasern

Einleitung

Die Verhoeff-Van Gieson (VVG)-Färbung ist eine histologische Standardmethode, die speziell zur Visualisierung von elastischen Fasern in Gewebeschnitten entwickelt wurde.[1][2] Sie wurde 1908 von Frederick Herman Verhoeff modifiziert und ist in der Pathologie und Forschung von großer Bedeutung, um Veränderungen im elastischen Gewebe zu beurteilen, wie sie beispielsweise bei Emphysemen, Arteriosklerose und anderen vaskulären Erkrankungen auftreten.[3][4] Die Methode kombiniert zwei Färbekomponenten: die Verhoeff-Färbung, die elastische Fasern und Zellkerne schwarz färbt, und die Van-Gieson-Gegenfärbung, die Kollagen rot und andere Gewebeelemente wie Zytoplasma und Muskeln gelb darstellt.[3][5][6] Dies ermöglicht eine klare Differenzierung der verschiedenen Bindegewebsbestandteile in einem einzigen Präparat.[5]

Prinzip der Methode

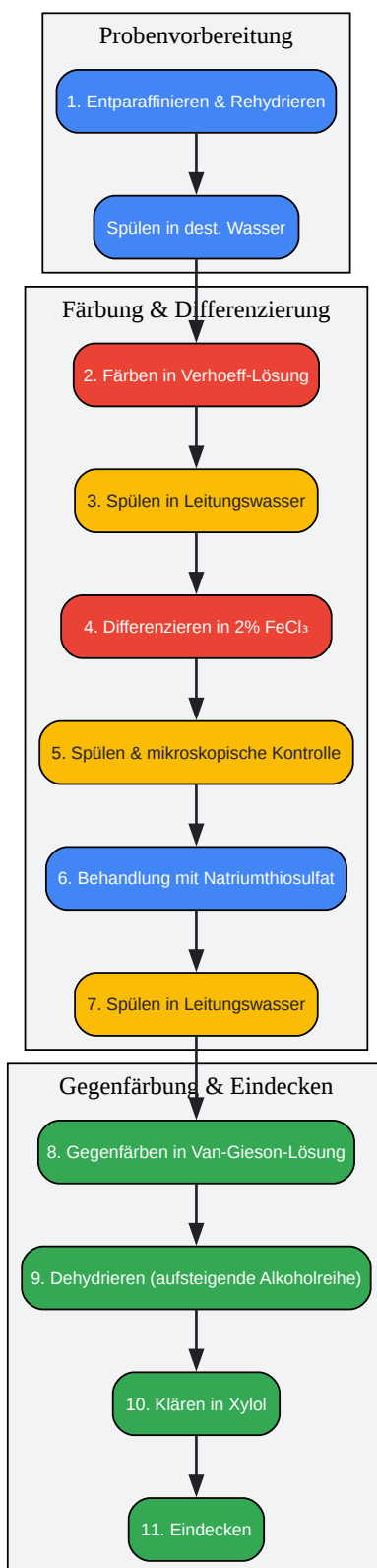
Das Prinzip der VVG-Färbung beruht auf einem zweistufigen Prozess, der eine Überfärbung gefolgt von einer differenzierten Entfärbung umfasst.

- **Elastin-Färbung:** Das Gewebe wird zunächst mit einer frisch angesetzten, löslichen Eisen-Hämatoxylin-Lösung (Verhoeff-Lösung) überfärbt. Diese Lösung enthält Hämatoxylin, Eisen(III)-chlorid und Jod. Eisen(III)-chlorid und Jod wirken als Beizmittel, die die Bindung

des Farbstoffs an das Gewebe verstärken, und als Oxidationsmittel, die Hämatoxylin in Hämatein umwandeln.[3][7] Elastische Fasern haben eine besonders hohe Affinität zu diesem Eisen-Hämatoxylin-Komplex und binden den Farbstoff stärker als andere Gewebestrukturen.[3][4][6]

- Differenzierung: In diesem Schritt wird überschüssiges Beizmittel (eine 2%ige Eisen(III)-chlorid-Lösung) verwendet, um den Farbstoff-Beize-Komplex von den weniger stark gebundenen Gewebeelementen zu lösen.[3][4] Da die elastischen Fasern den Farbstoff am längsten zurückhalten, bleiben sie schwarz, während der Hintergrund entfärbt wird.[4] Dieser Schritt muss mikroskopisch kontrolliert werden, um eine optimale Differenzierung zu erreichen.[8]
- Gegenfärbung: Nach der Entfernung von überschüssigem Jod mit Natriumthiosulfat wird das Präparat mit der Van-Gieson-Lösung gegengefärbt.[3][9] Diese Lösung enthält Pikrinsäure und Säurefuchsin. Das Säurefuchsin färbt Kollagenfasern leuchtend rot, während die Pikrinsäure Muskelgewebe, Zytoplasma und andere Elemente gelb färbt.[5][7]

Logischer Arbeitsablauf der VVG-Färbung



[Click to download full resolution via product page](#)

Abbildung 1: Schematischer Arbeitsablauf des Verhoeff-Van Gieson (VVG)-Färbeprotokolls.

Benötigte Materialien und Reagenzien

- Paraffinschnitte (4-6 µm dick) auf Objektträgern[4][5]
- Fixiermittel: 10% neutral gepuffertes Formalin wird empfohlen[9][10]
- Färbeküvetten
- Mikroskop
- Chemikalien: Hämatoxylin, 100% Ethanol, Eisen(III)-chlorid (FeCl_3), Kaliumiodid (KI), Jod (I_2), Natriumthiosulfat, Pikrinsäure, Säurefuchsin, destilliertes Wasser, Xylol, Eindeckmedium.

Herstellung der Lösungen

Die Arbeitslösungen, insbesondere die Verhoeff-Färbelösung, sollten für optimale Ergebnisse frisch angesetzt werden.[8][9][10]

Tabelle 1: Herstellung der Stammlösungen

Lösung	Komponenten	Anleitung
5%ige alkoholische Hämatoxylin-Lösung	Hämatoxylin: 5 g100% Ethanol: 100 ml	Das Hämatoxylin unter leichtem Erwärmen im Alkohol lösen. Die Lösung ist etwa ein Jahr haltbar.[4][9]
10%ige wässrige Eisen(III)-chlorid-Lösung	Eisen(III)-chlorid: 10 gDestilliertes Wasser: 100 ml	Das Salz im Wasser auflösen.[4][9]
Weigert's Jod-Lösung	Kaliumiodid: 2 gJod: 1 gDestilliertes Wasser: 100 ml	Zuerst das Kaliumiodid in einer kleinen Menge (ca. 4 ml) Wasser lösen, dann das Jod hinzufügen und nach dessen Auflösung mit dem restlichen Wasser auffüllen.[9]

| Van-Gieson-Lösung | 1%ige wässrige Säurefuchsin-Lösung: 5-15 ml Gesättigte wässrige Pikrinsäure-Lösung: 100 ml | Die beiden Lösungen mischen. |

Tabelle 2: Herstellung der Arbeitslösungen

Arbeitslösung	Komponenten	Anleitung
Verhoeff-Arbeitslösung	5%ige alkoholische Hämatoxylin-Lösung: 20 ml 10%ige Eisen(III)-chlorid-Lösung: 8 ml Weigert's Jod-Lösung: 8 ml	Die Komponenten in der angegebenen Reihenfolge mischen. Die Lösung sollte tiefschwarz sein und muss frisch vor Gebrauch angesetzt werden. [10] [11] [12]
2%ige Eisen(III)-chlorid-Differenzierungslösung	10%ige Eisen(III)-chlorid-Lösung: 10 ml Destilliertes Wasser: 40 ml	Die Stammlösung entsprechend verdünnen. [4]

| 5%ige Natriumthiosulfat-Lösung | Natriumthiosulfat: 5 g
Destilliertes Wasser: 100 ml | Das Salz im Wasser auflösen.[\[10\]](#) |

Experimentelles Protokoll

- Entparaffinieren und Rehydrieren: Die Paraffinschnitte durch zwei Bäder Xylol (jeweils 5 Minuten) entparaffinieren und anschließend durch eine absteigende Alkoholreihe (100%, 95%, 70%) rehydrieren. Abschließend kurz in destilliertem Wasser spülen.[\[9\]](#)[\[12\]](#)
- Färbung in Verhoeff-Lösung: Die Objektträger für 15-60 Minuten in die frisch angesetzte Verhoeff-Arbeitslösung stellen.[\[8\]](#)[\[9\]](#) Das Gewebe sollte danach komplett schwarz erscheinen.[\[9\]](#)
- Spülen: Kurz in Leitungswasser spülen (2-3 Wechsel).[\[9\]](#)[\[10\]](#)
- Differenzierung: Die Schnitte in 2%iger Eisen(III)-chlorid-Lösung für 1-5 Minuten differenzieren.[\[9\]](#)[\[13\]](#) Dieser Schritt muss mikroskopisch kontrolliert werden, bis die elastischen Fasern schwarz und der Hintergrund grau erscheinen.[\[4\]](#)[\[9\]](#) Es wird empfohlen,

leicht unterzudifferenzieren, da die nachfolgende Van-Gieson-Färbung weiteren Farbstoff entziehen kann.[8][9]

- Stoppen der Differenzierung: Die Differenzierung durch mehrmaliges Spülen in Leitungswasser stoppen.[9]
- Entfernung von Jod: Die Schnitte für 1 Minute in 5%ige Natriumthiosulfat-Lösung geben, um überschüssiges Jod zu entfernen.[9][13]
- Spülen: Für 5 Minuten unter fließendem Leitungswasser gründlich spülen.[9][10]
- Gegenfärbung: Die Objektträger für 3-5 Minuten in Van-Gieson-Lösung gegenfärben.[4][9]
- Dehydratisierung: Schnell durch 95%igen Alkohol und zwei Wechsel von 100%igem Alkohol dehydratisieren.[9][10]
- Klären: In zwei Wechseln Xylol (jeweils 3 Minuten) klären.[9][10]
- Eindecken: Mit einem harzbasierten Eindeckmedium eindecken.[9]

Erwartete Ergebnisse

Die erfolgreiche Färbung führt zu einer klaren und kontrastreichen Darstellung der verschiedenen Gewebekomponenten.

Tabelle 3: Zusammenfassung der Färbeergebnisse

Gewebestruktur	Farbe
Elastische Fasern	Schwarz[4][6]
Zellkerne	Blau bis Schwarz[4][5]
Kollagen	Rot[4][6]

| Muskulatur, Zytoplasma, andere Elemente | Gelb[4][6] |

Fehlerbehebung

- Schwache oder keine Färbung der elastischen Fasern: Dies deutet meist auf eine übermäßige Differenzierung hin.[14] Verkürzen Sie die Zeit in der 2%igen Eisen(III)-chlorid-Lösung und kontrollieren Sie den Prozess sorgfältiger unter dem Mikroskop. Eine zu alte Verhoeff-Arbeitslösung kann ebenfalls die Ursache sein; sie sollte immer frisch angesetzt werden.[8][9]
- Schwarzer Niederschlag auf dem Gewebe: Die Verhoeff-Lösung wurde möglicherweise nicht gefiltert oder war zu alt.
- Färbung von Kollagen und Hintergrund zu blass: Die Inkubationszeit in der Van-Gieson-Lösung war eventuell zu kurz.
- Elastische Fasern nicht scharf schwarz: Dies kann auf eine Unterdifferenzierung hindeuten, bei der der Hintergrund zu dunkel bleibt.[14] Die Differenzierungszeit sollte in diesem Fall verlängert werden.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Kit: VERHOEFF's Staining Solution [morphisto.de]
2. Special Staining in Histopathology.pptx [slideshare.net]
3. bitesizebio.com [bitesizebio.com]
4. webpath.med.utah.edu [webpath.med.utah.edu]
5. ihisto.io [ihisto.io]
6. Verhoeff's stain - Wikipedia [en.wikipedia.org]
7. researchgate.net [researchgate.net]
8. stainsfile.com [stainsfile.com]
9. Verhoeff-Van Gieson (VVG) Staining Protocol for Elastic Fibers - IHC WORLD [ihcworld.com]

- 10. ethosbiosciences.com [ethosbiosciences.com]
- 11. protocols.io [protocols.io]
- 12. vitrovivo.com [vitrovivo.com]
- 13. search.cosmobio.co.jp [search.cosmobio.co.jp]
- 14. youtube.com [youtube.com]
- To cite this document: BenchChem. [Verhoeff-Van Gieson staining protocol for elastic fibers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221867#verhoeff-van-gieson-staining-protocol-for-elastic-fibers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com